

No Direct Research Found on 10-Methyl-10-nonadecanol in Metabolic Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Methyl-10-nonadecanol

Cat. No.: B15348873

[Get Quote](#)

Despite a comprehensive search for "**10-Methyl-10-nonadecanol**" and its role in metabolic research, no specific studies, quantitative data, experimental protocols, or established signaling pathways involving this particular compound were identified.

The scientific literature and chemical databases reviewed did not yield information regarding the application of **10-Methyl-10-nonadecanol** in the context of metabolic studies. The search results primarily contained information on the related but structurally distinct compound, 10-Nonadecanol, focusing on its chemical and physical properties.

Due to the absence of available data on the metabolic effects of **10-Methyl-10-nonadecanol**, it is not possible to provide the requested Application Notes and Protocols, including data tables, detailed experimental methodologies, and signaling pathway diagrams.

Further research would be required to investigate the potential synthesis and biological activity of **10-Methyl-10-nonadecanol** to determine if it has any applications in metabolic research. At present, it appears to be a compound that has not been explored in this scientific field.

- To cite this document: BenchChem. [No Direct Research Found on 10-Methyl-10-nonadecanol in Metabolic Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15348873#applications-of-10-methyl-10-nonadecanol-in-metabolic-research\]](https://www.benchchem.com/product/b15348873#applications-of-10-methyl-10-nonadecanol-in-metabolic-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com